

Application of JZD-07 in Structural Biology Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: JZD-07

Cat. No.: B15566857

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Introduction

JZD-07 is a potent, non-peptidic, and non-covalent small molecule inhibitor of the Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) 3C-like protease (3CLpro). This enzyme is essential for the replication of the virus, making it a prime target for antiviral drug development. The ability of **JZD-07** to bind to the active site of 3CLpro with high affinity and its favorable pharmacokinetic profile make it a significant tool for structural biology studies and a promising candidate for further therapeutic development. These application notes provide detailed protocols for utilizing **JZD-07** in structural and functional studies of SARS-CoV-2 3CLpro.

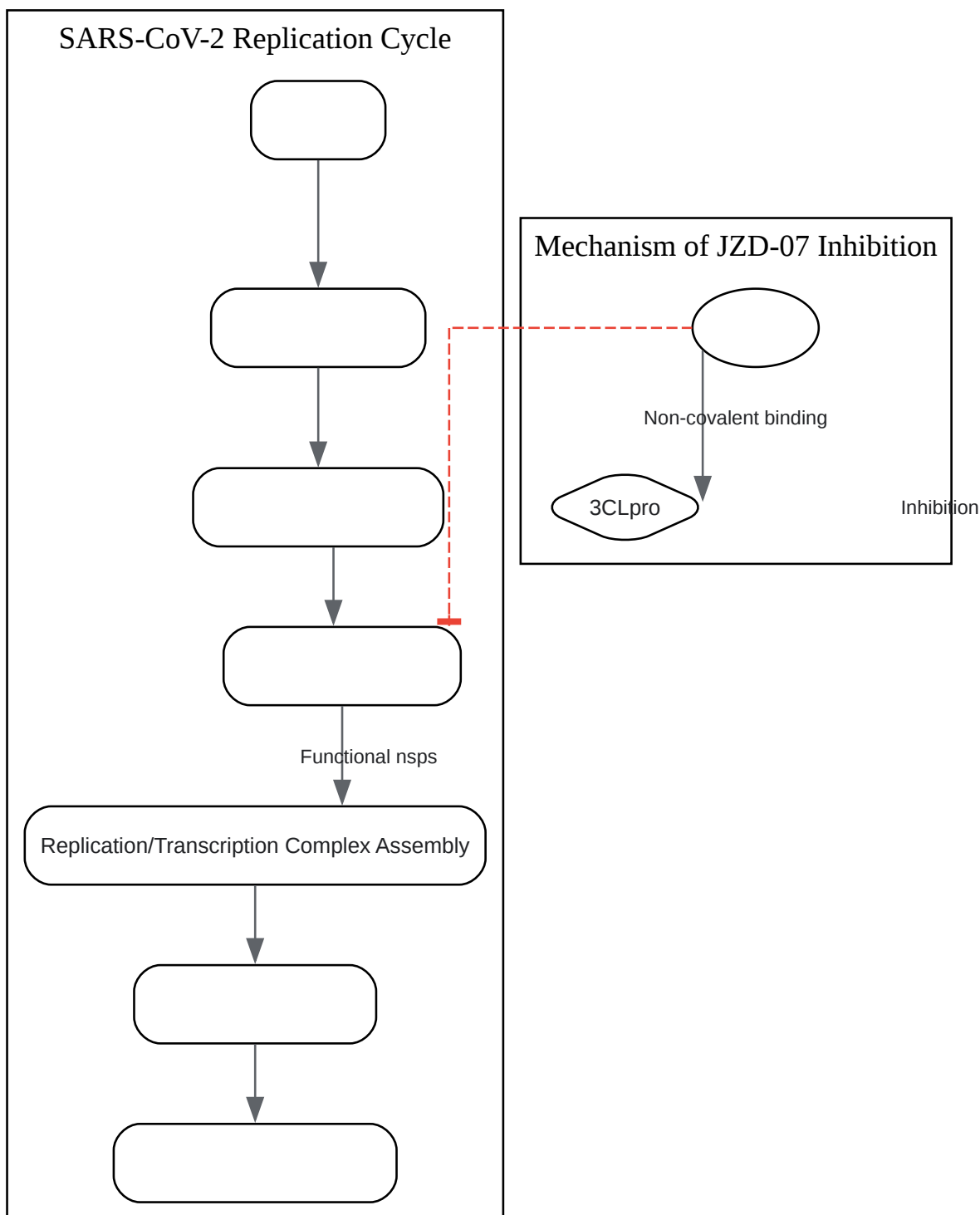
Data Presentation

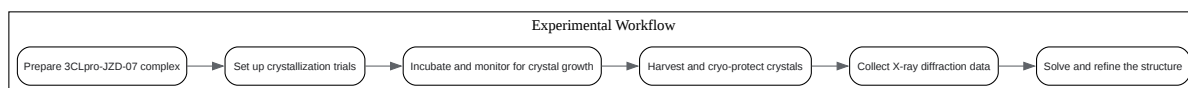
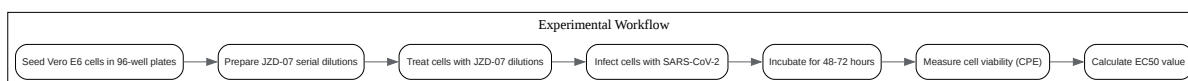
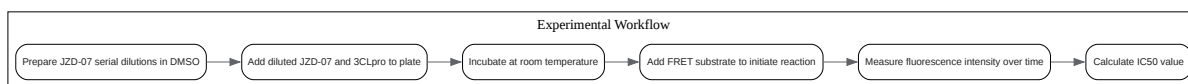
The inhibitory activity of **JZD-07** against SARS-CoV-2 3CLpro and its antiviral efficacy have been quantified in various assays. The data is summarized in the table below for easy comparison.

Parameter	Value	Assay Type	Target	Cell Line (for EC50)	Reference
IC50	< 100 nM	FRET-based enzymatic assay	SARS-CoV-2 3CLpro	N/A	
EC50 (Delta variant)	0.272 ± 0.013 µM	Antiviral Assay	SARS-CoV-2 Delta variant	Not Specified	
Crystal Structure Resolution	1.80 Å	X-ray Crystallography	SARS-CoV-2 3CLpro in complex with JZD-07	N/A	

Signaling Pathway and Mechanism of Action

JZD-07 functions by directly inhibiting the enzymatic activity of the SARS-CoV-2 3CLpro. This protease is responsible for cleaving the viral polyproteins (pp1a and pp1ab) into functional non-structural proteins (nsps), which are essential for the assembly of the viral replication and transcription complex. By binding to the active site of 3CLpro, **JZD-07** blocks this cleavage process, thereby halting viral replication.





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